

Solcitinib patent literature comparative analysis

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Compound Focus: Solcitinib

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Solcitinib at a Glance

Solcitinib (also known as GSK-2586184 or GLPG-0778) is an orally active, potent, and selective Janus kinase 1 (JAK1) inhibitor [1]. Its biochemical profile is characterized by the following selectivity [1]:

Target	IC50 (nM)	Selectivity over other JAKs
JAK1	9.8 nM	-
JAK2	Information missing	11-fold
JAK3	Information missing	55-fold
TYK2	Information missing	23-fold

Efficacy & Safety Comparison in Plaque Psoriasis

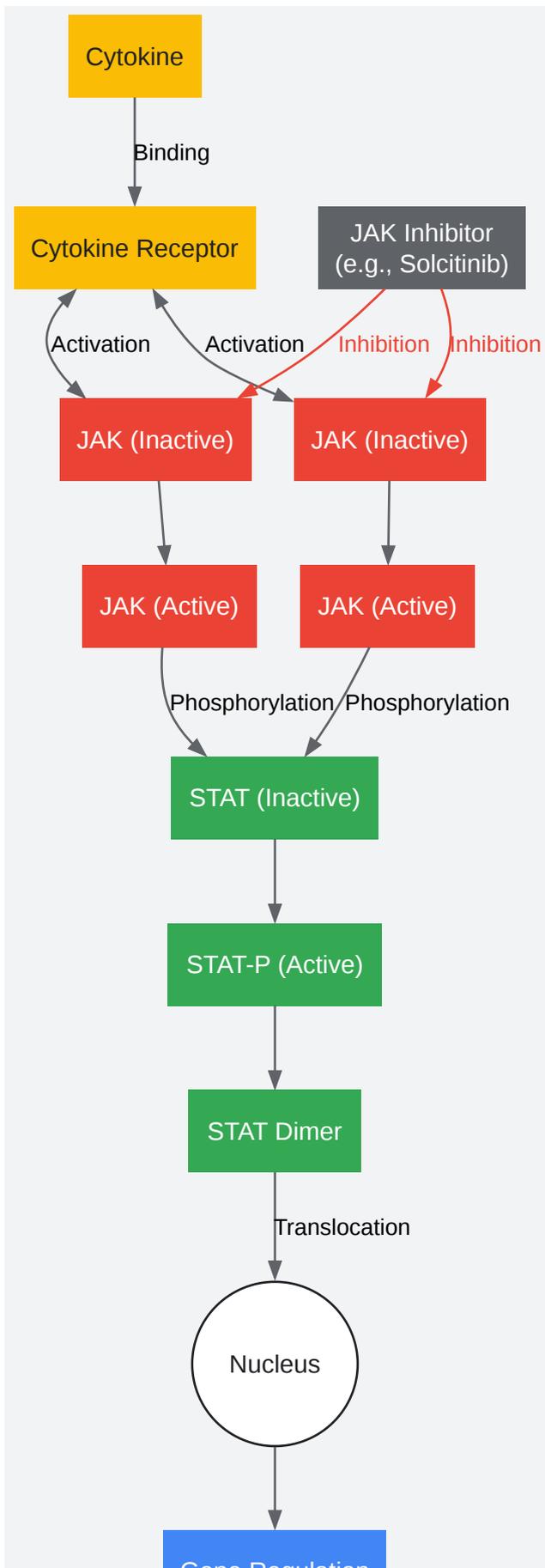
A 2022 network meta-analysis directly compared the efficacy and safety of **Solcitinib** with other JAK inhibitors for moderate-to-severe plaque psoriasis. The table below synthesizes the key findings. The efficacy was primarily measured by the **PASI75** response (a 75% improvement in the Psoriasis Area and Severity Index) at 12 weeks, and the Surface Under the Cumulative Ranking (SUCRA) value, where a higher score indicates better efficacy [2].

JAK Inhibitor	Dosage	PASI75 Efficacy (SUCRA Score)	Safety Profile
Tofacitinib	15 mg BID	0.937 (Highest)	Relatively low incidence of AEs [2]
Tofacitinib	10 mg BID	0.908	Relatively low incidence of AEs [2]
Deucravacitinib	12 mg QD	0.837	Higher incidence of AEs compared to placebo [2]
Solcitinib	Information missing	Lower than Tofacitinib and Deucravacitinib	Non-inferior to placebo [2]
Peficitinib	Information missing	Lower than Tofacitinib and Deucravacitinib	Non-inferior to placebo [2]
Baricitinib	Information missing	Lower than Tofacitinib and Deucravacitinib	Non-inferior to placebo [2]
Abrocitinib	Information missing	Lower than Tofacitinib and Deucravacitinib	Non-inferior to placebo [2]

The analysis concluded that while all JAK inhibitors were superior to placebo, **Tofacitinib showed superior efficacy and safety** over the other inhibitors, including **Solcitinib** [2].

The JAK/STAT Signaling Pathway

JAK inhibitors work by blocking the Janus kinase/Signal Transducer and Activator of Transcription (JAK/STAT) signaling pathway. This pathway is a crucial communication node in cells, transmitting signals from over 50 cytokines and growth factors [3]. Upon cytokine binding, JAKs associated with the receptor are activated and phosphorylate each other and the receptor, creating docking sites for STAT proteins. The STATs are then phosphorylated, form dimers, and translocate to the nucleus to regulate gene transcription [3]. The diagram below illustrates this process.



Gene Regulation

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References

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